

Spectroscopic Characterization of 5-Methoxythiazol-2-amine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Methoxythiazol-2-amine

CAS No.: 59019-85-1

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This technical guide provides an in-depth analysis of the spectroscopic properties of **5-Methoxythiazol-2-amine**, a heterocyclic compound of interest in medicinal chemistry and drug development. Due to the limited availability of direct experimental data for this specific molecule, this document leverages established spectroscopic principles and data from structurally analogous compounds, such as 2-aminothiazole and its derivatives, to provide a predictive yet comprehensive overview. This guide is intended to be a valuable resource for scientists engaged in the synthesis, identification, and application of novel thiazole-based compounds.

Introduction to 5-Methoxythiazol-2-amine

5-Methoxythiazol-2-amine belongs to the thiazole class of heterocyclic compounds, which are integral scaffolds in numerous pharmaceuticals. The introduction of a methoxy group at the 5-position and an amino group at the 2-position imparts specific electronic and steric properties that can influence its biological activity and pharmacokinetic profile. Accurate structural elucidation through spectroscopic methods is paramount for its development and application.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an essential technique for determining the carbon-hydrogen framework of a molecule.^[1]

Predicted ¹H NMR Data

The proton NMR spectrum of **5-Methoxythiazol-2-amine** is expected to exhibit three distinct signals. The chemical shifts are predicted based on the analysis of related structures and the electronic effects of the substituents.

Predicted Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~ 6.5 - 7.0	Singlet	1H	H4 (Thiazole ring proton)
~ 5.0 - 5.5	Broad Singlet	2H	-NH ₂ (Amino protons)
~ 3.8 - 4.0	Singlet	3H	-OCH ₃ (Methoxy protons)

Rationale for Predictions:

- H4 Proton:** The proton at the 4-position of the thiazole ring is expected to appear as a singlet, as it has no adjacent protons to couple with. Its chemical shift will be influenced by the electron-donating methoxy group at the 5-position.
- Amino Protons (-NH₂):** The protons of the primary amine group typically appear as a broad singlet due to quadrupole broadening and potential hydrogen exchange. The chemical shift can vary depending on the solvent and concentration.
- Methoxy Protons (-OCH₃):** The three protons of the methoxy group are chemically equivalent and will appear as a sharp singlet.

Predicted ¹³C NMR Data

The ^{13}C NMR spectrum provides information about the different carbon environments within the molecule.

Predicted Chemical Shift (δ) ppm	Assignment
~ 165 - 170	C2 (Carbon attached to $-\text{NH}_2$)
~ 150 - 155	C5 (Carbon attached to $-\text{OCH}_3$)
~ 110 - 115	C4 (Thiazole ring carbon)
~ 55 - 60	$-\text{OCH}_3$ (Methoxy carbon)

Rationale for Predictions:

- C2 Carbon: The carbon atom attached to the amino group (C2) is expected to have the highest chemical shift due to the deshielding effect of the adjacent nitrogen and sulfur atoms.
- C5 Carbon: The carbon atom bonded to the electronegative oxygen of the methoxy group (C5) will also be significantly deshielded.
- C4 Carbon: The C4 carbon will have a chemical shift typical for an sp^2 hybridized carbon in a heterocyclic ring.
- Methoxy Carbon: The carbon of the methoxy group will appear in the typical range for an sp^3 hybridized carbon attached to an oxygen atom.[\[2\]](#)[\[3\]](#)

Experimental Protocol for NMR Spectroscopy

A generalized protocol for acquiring NMR spectra of organic compounds is as follows:[\[1\]](#)

- Sample Preparation: Dissolve approximately 5-25 mg of purified **5-Methoxythiazol-2-amine** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a clean NMR tube.
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal reference standard for chemical shifts ($\delta = 0.00$ ppm).
- Data Acquisition:

- Acquire the ^1H NMR spectrum on a spectrometer operating at a frequency of 300 MHz or higher.
- For ^{13}C NMR, a higher sample concentration (50-100 mg) and a longer acquisition time may be necessary due to the lower natural abundance of the ^{13}C isotope.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted IR Absorption Bands

Predicted Wavenumber (cm ⁻¹)	Intensity	Assignment
3300 - 3500	Medium, Sharp (two bands)	N-H stretching (asymmetric and symmetric) of the primary amine
2950 - 3100	Medium to Weak	C-H stretching (aromatic and aliphatic)
1600 - 1650	Medium to Strong	N-H bending (scissoring) of the primary amine
1500 - 1580	Medium to Strong	C=N and C=C stretching of the thiazole ring
1200 - 1300	Strong	C-O stretching of the methoxy group
1000 - 1100	Medium	C-N stretching

Rationale for Predictions:

- N-H Vibrations: Primary amines typically show two distinct N-H stretching bands in the 3300-3500 cm⁻¹ region.^{[4][5][6]} An N-H bending vibration is also expected around 1600-1650 cm⁻¹.^{[4][5]}

- **C-H Stretching:** The spectrum will likely show C-H stretching absorptions for both the thiazole ring proton and the methoxy group protons.
- **Thiazole Ring Vibrations:** The C=N and C=C stretching vibrations of the thiazole ring are expected in the fingerprint region.
- **C-O Stretching:** A strong absorption band corresponding to the C-O stretch of the methoxy group is anticipated.

Experimental Protocol for IR Spectroscopy

- **Sample Preparation (KBr Pellet Method):**
 - Grind a small amount (1-2 mg) of dry **5-Methoxythiazol-2-amine** with approximately 100-200 mg of dry potassium bromide (KBr) using an agate mortar and pestle until a fine, uniform powder is obtained.
 - Press the powder into a thin, transparent pellet using a hydraulic press.
- **Data Acquisition:**
 - Place the KBr pellet in the sample holder of an FTIR spectrometer.
 - Record the spectrum, typically in the range of 4000-400 cm^{-1} .

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound.

Predicted Mass Spectrum Data

m/z (mass-to-charge ratio)	Assignment
130	$[M]^+$ (Molecular ion)
115	$[M - CH_3]^+$
102	$[M - CO]^+$
86	$[M - OCH_3 - H]^+$

Rationale for Predictions:

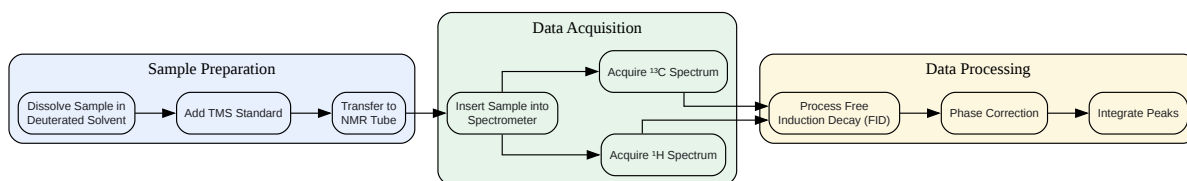
- **Molecular Ion:** The molecular ion peak ($[M]^+$) is expected at an m/z value corresponding to the molecular weight of **5-Methoxythiazol-2-amine** ($C_4H_6N_2OS$), which is 130.17 g/mol .
- **Fragmentation Pattern:** Common fragmentation pathways for such molecules may include the loss of a methyl radical ($-CH_3$) from the methoxy group, loss of carbon monoxide ($-CO$), and cleavage of the methoxy group.

Experimental Protocol for Mass Spectrometry

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via direct infusion or after separation by gas chromatography (GC-MS) or liquid chromatography (LC-MS).
- **Ionization:** Ionize the sample using an appropriate method, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- **Mass Analysis:** Separate the resulting ions based on their mass-to-charge ratio using a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** Detect the ions to generate the mass spectrum. High-resolution mass spectrometry (HRMS) can be employed for precise mass determination to confirm the molecular formula.^[1]

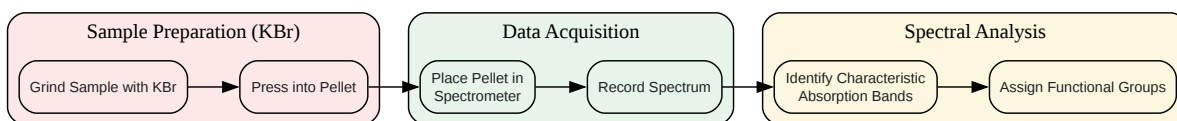
Visualized Experimental Workflows

The following diagrams illustrate the general workflows for the spectroscopic techniques described.



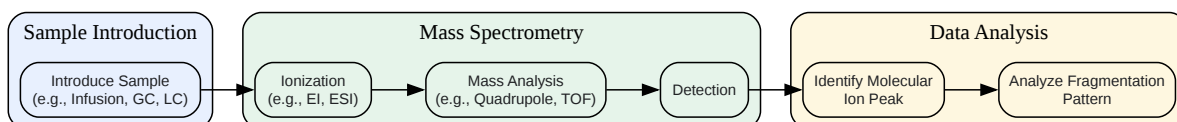
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Caption: General workflow for NMR spectroscopy.



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Caption: General workflow for IR spectroscopy.



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Caption: General workflow for mass spectrometry.

Conclusion

The spectroscopic data presented in this guide, while predictive, offer a solid foundation for the characterization of **5-Methoxythiazol-2-amine**. The provided protocols and workflows are based on standard laboratory practices and are designed to yield reliable and reproducible results. This information is critical for researchers in the fields of synthetic chemistry, medicinal chemistry, and drug discovery, enabling the confident identification and further development of this and related thiazole derivatives.

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